Physicochemical Properties of 2-Hydroxy-5-dibenzosuberone: A Technical Guide

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Compound of Interest

Compound Name:	*2-Hydroxy-5-dibenzosuberone*
CAS No.:	*17910-73-5*
Cat. No.:	*B556772*

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This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Hydroxy-5-dibenzosuberone** (CAS No: 17910-73-5), a key intermediate in the synthesis of various pharmaceuticals, particularly tricyclic antidepressants.[1] This document outlines available quantitative data, details relevant experimental protocols for property determination, and presents a visualization of the pertinent biological signaling pathway associated with the drug class derived from this core structure.

Core Physicochemical Data

The following table summarizes the known physicochemical properties of **2-Hydroxy-5-dibenzosuberone**. It is important to note that while some data are experimentally determined, others are predicted values and should be considered as such.

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Property	Value	Data Type	Source(s)
Molecular Formula	$C_{15}H_{12}O_2$	N/A	[1][2]
Molecular Weight	224.26 g/mol	Calculated	[1][2]
Appearance	Greyish powder	Experimental	[1][3]
Melting Point	140-144 °C	Experimental	[1]
Boiling Point	308.543 °C at 760 mmHg	Predicted	[2]
Density	1.098 g/cm³	Predicted	[2]
Solubility	Soluble in organic solvents	Qualitative	[1]
pKa	Data not available	N/A	
logP	Data not available	N/A	
Refractive Index	1.65	Predicted	[2]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are outlined below. These are generalized protocols and may require optimization for the specific characteristics of **2-Hydroxy-5-dibenzosuberone**.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state and is a crucial indicator of purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer

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- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the finely powdered **2-Hydroxy-5-dibenzosuberone** is introduced into the open end of a capillary tube. The tube is then gently tapped to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, heating block, and thermometer.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range represents the melting point of the substance. A narrow melting range (0.5-1 °C) is indicative of a pure compound.

Solubility Determination (Shake-Flask Method)

This method determines the equilibrium solubility of a compound in a specific solvent at a given temperature.

Apparatus:

- Vials with tight-fitting caps
- Analytical balance
- Constant temperature shaker or water bath
- Filtration device (e.g., syringe filters)
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)

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Procedure:

- Sample Preparation: An excess amount of **2-Hydroxy-5-dibenzosuberone** is added to a known volume of the desired solvent (e.g., water, ethanol, DMSO) in a vial. The presence of excess solid is crucial to ensure saturation.
- Equilibration: The vials are sealed and placed in a constant temperature shaker or water bath. The mixture is agitated for a prolonged period (typically 24-72 hours) to allow the system to reach equilibrium.
- Phase Separation: Once equilibrium is reached, the agitation is stopped, and the undissolved solid is allowed to settle.
- Sampling and Analysis: A sample of the supernatant is carefully withdrawn and immediately filtered to remove any undissolved particles. The concentration of **2-Hydroxy-5-dibenzosuberone** in the filtrate is then determined using a suitable analytical technique. The resulting concentration represents the solubility of the compound in that solvent at the specified temperature.

pKa Determination (Potentiometric Titration)

The pKa, or acid dissociation constant, is a measure of the strength of an acid in solution. For a phenolic compound like **2-Hydroxy-5-dibenzosuberone**, this value indicates the pH at which the hydroxyl group is 50% ionized.

Apparatus:

- pH meter with a calibrated electrode
- Burette
- Stir plate and stir bar
- Beaker
- Standardized solution of a strong base (e.g., 0.1 M NaOH)

Procedure:

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- Sample Preparation: A known amount of **2-Hydroxy-5-dibenzosuberone** is dissolved in a suitable solvent, typically a mixture of water and an organic co-solvent (e.g., ethanol) to ensure solubility.[4][5]
- Titration: The solution is placed in a beaker with a stir bar, and the pH electrode is immersed. The standardized base is added in small, precise increments from the burette. After each addition, the solution is allowed to stabilize, and the pH is recorded.[6]
- Data Analysis: A titration curve is generated by plotting the pH of the solution against the volume of titrant added. The equivalence point, where the acid has been completely neutralized by the base, is identified from the steepest part of the curve. The half-equivalence point (half the volume of base needed to reach the equivalence point) is then determined. The pH at the half-equivalence point is equal to the pKa of the compound.[7][8]

logP Determination (Shake-Flask Method)

The octanol-water partition coefficient (logP) is a measure of a compound's lipophilicity and is a critical parameter in predicting its pharmacokinetic properties.

Apparatus:

- Separatory funnel or vials
- Mechanical shaker
- Centrifuge
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)
- n-Octanol and water (mutually saturated)

Procedure:

- Solvent Preparation: n-Octanol and water are mixed and shaken together for 24 hours to ensure mutual saturation. The two phases are then separated.
- Partitioning: A known amount of **2-Hydroxy-5-dibenzosuberone** is dissolved in one of the phases (typically the one in which it is more soluble). This solution is then mixed with a

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known volume of the other phase in a separatory funnel or vial.

- Equilibration: The mixture is shaken for a sufficient period to allow for the partitioning of the compound between the two phases to reach equilibrium.
- Phase Separation: The mixture is allowed to stand until the two phases have completely separated. Centrifugation may be used to expedite this process.
- Analysis: The concentration of **2-Hydroxy-5-dibenzosuberone** in each phase is determined using a suitable analytical method. The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The logP is the base-10 logarithm of this value.

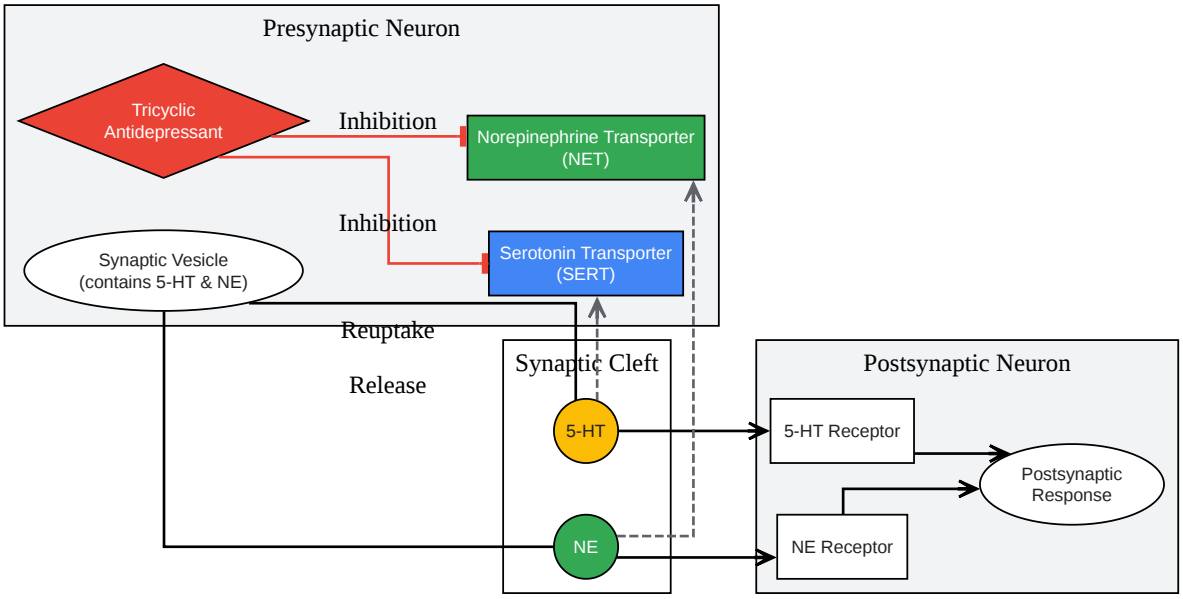
An alternative and often more rapid method for logP determination is through reverse-phase high-performance liquid chromatography (RP-HPLC), where the retention time of the compound is correlated with the logP values of a series of known standards.[9][10][11][12]

Biological Context and Signaling Pathway

2-Hydroxy-5-dibenzosuberone serves as a foundational scaffold for the synthesis of tricyclic antidepressants (TCAs).[13] The therapeutic effect of TCAs is primarily attributed to their ability to inhibit the reuptake of the neurotransmitters serotonin (5-HT) and norepinephrine (NE) from the synaptic cleft.[13][14] This inhibition leads to an increased concentration of these neurotransmitters in the synapse, thereby enhancing neurotransmission.[13]

The following diagram illustrates the general mechanism of action for tricyclic antidepressants at the synaptic level.

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Caption: Mechanism of action of tricyclic antidepressants.

The diagram illustrates that TCAs block the serotonin (SERT) and norepinephrine (NET) transporters on the presynaptic neuron. This action prevents the reuptake of serotonin (5-HT) and norepinephrine (NE) from the synaptic cleft, leading to their increased availability to bind to postsynaptic receptors and elicit a downstream neuronal response.[15][16][17][18] The sustained elevation of these neurotransmitters is believed to be responsible for the antidepressant effects of this class of drugs.[19][20][21][22][23][24]

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